

Comparison of Multi-Pesticide Residue Analysis Methods

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Compound Focus: Chloroneb

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Feature	SPME-MMIPF/GC-MS (Edible Oil) [1]	Modified QuEChERS/GC-MS/MS (Roasted Coffee) [2]	Miniaturized QuEChERS/GC-MS-TIC (Environmental Samples) [3]
Target Analytes	229 pesticides (e.g., Organophosphorus, Carbamates) [1]	222 pesticides [2]	220 pesticides and isomers [3]
Sample Preparation	Solid Phase Microextraction with Monolithic Molecularly Imprinted Polymer Fiber [1]	Modified QuEChERS (dSPE cleanup) [2]	Miniaturized QuEChERS method [3]
Analysis Instrument	Gas Chromatography-Mass Spectrometry (GC-MS) [1]	Gas Chromatography-Tandem Mass Spectrometry (GC-MS/MS) [2]	Gas Chromatography-Mass Spectrometry (GC-MS) in Total Ion Chromatogram (TIC) mode [3]

| **Key Performance Data** | LOD: 0.300–0.335 µg/kg LOQ: 0.990–1.102 µg/kg Recovery: 92–102% [1] | LOQ: 0.01 mg/kg for 87.4% of analytes Recovery: 70–120% for most [2] | LOD: 0.78–14.74 ng/mL LOQ: 2.34–44.22 ng/mL [3] || **Reported Advantages** | Superior selectivity, lower LOD/LOQ vs. QuEChERS, high efficiency in complex oil matrix [1] | Meets SANTE guidelines, effective for complex roasted coffee matrix,

high throughput [2] | Cost-effective, uses common GC-MS-TIC, good for low-income labs, fast run time (49.6 min) [3] |

Detailed Experimental Protocols

Here is a detailed breakdown of the experimental workflows for the two main sample preparation techniques identified.

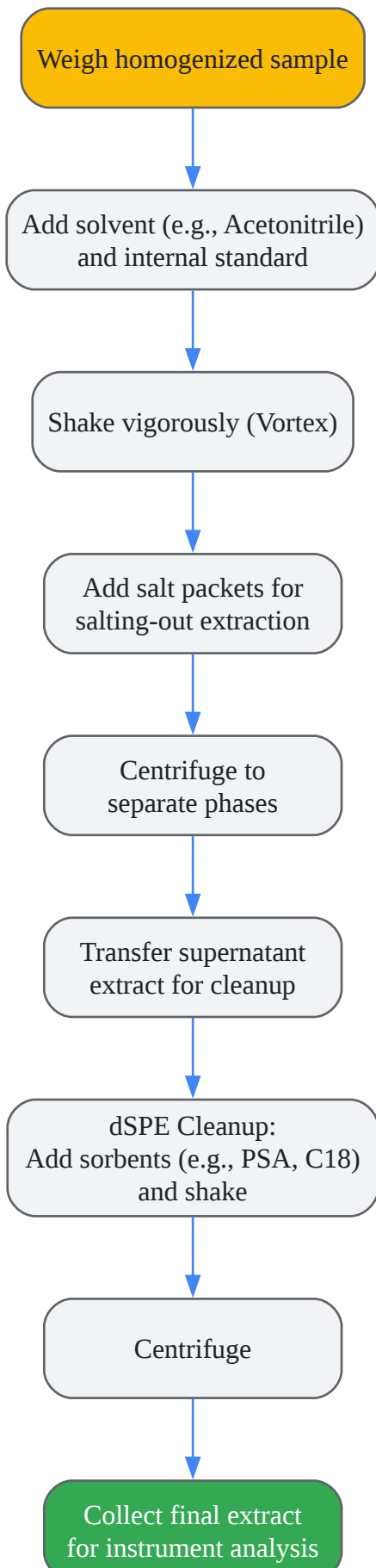
SPME-MMIPF Method for Edible Oils [1]

The novelty of this method lies in its use of a **Monolithic Molecularly Imprinted Polymer Fiber (MMIPF)**, which provides high selectivity by creating polymer cavities specifically shaped for the target pesticide molecules.

- **Fiber Fabrication:** The MMIPF was synthesized using methacrylic acid (MAA) as a functional monomer, ethylene glycoldimethacrylate (EGDMA) as a cross-linker, and azo(bis)-isobutyronitrile (AIBN) to initiate polymerization [1].
- **Sample Preparation:**
 - Weigh 2.5 g of oil sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile and 100 μ L of an internal standard (Triphenyl phosphate at 10 mg L⁻¹).
 - Vortex the mixture for 20 minutes.
 - Centrifuge at -5 °C and 4500 rpm for 10 minutes.
 - Use the supernatant for the subsequent SPME extraction [1].
- **SPE Extraction:**
 - Extract the analytes from the prepared sample using the MMIPF for 30 minutes.
 - Desorb the pesticides from the fiber by placing it in toluene for 20 minutes [1].
- **GC-MS Analysis:** The extract was analyzed using GC-MS with an HP-5MS column and a specific temperature program, operating in Selected Ion Monitoring (SIM) mode for high sensitivity [1].

QuEChERS-Based Method (Generic Workflow)

The following diagram illustrates the general workflow for a QuEChERS method, as adapted from the cited studies [2] [3].



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Key Points for QuEChERS Method:

- **Extraction:** The sample is extracted with a solvent like acetonitrile, which is then separated from water and other components using salt packets (salting-out effect) [1] [2] [3].
- **Cleanup:** The dispersive Solid-Phase Extraction (dSPE) step is crucial. It involves adding sorbents like Primary-Secondary Amine (PSA) to remove fatty acids and C18 to remove non-polar interferences. This is especially important for fatty matrices like oil [1].
- **Analysis:** The cleaned extract is typically analyzed by GC-MS or GC-MS/MS. Tandem mass spectrometry (MS/MS) provides higher selectivity and lower detection limits by reducing background noise [2].

Interpretation and Selection Guidance

While a direct comparison for **Chloroneb** is not available, the data suggests:

- **For Highest Sensitivity and Selectivity:** The **SPME-MMIPF** method offers the lowest LOD and LOQ, which is critical for detecting very low residue levels. Its selective extraction also reduces matrix effects in complex samples [1].
- **For Robustness and High-Throughput Labs:** The **QuEChERS/GC-MS/MS** method is a robust, validated approach that complies with international guidelines (e.g., SANTE), making it suitable for regulatory testing [2].
- **For Cost-Effectiveness:** The miniaturized **QuEChERS/GC-MS-TIC** method provides a reliable and affordable option, especially for labs with limited access to high-end tandem MS instrumentation [3].

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References

1. Determination of 229 pesticides residue in edible oil ... [pmc.ncbi.nlm.nih.gov]
2. Comprehensive monitoring of 222 pesticide residues in ... [pubs.rsc.org]

3. Rapid analytical method for the determination of 220 ... [sciencedirect.com]

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